

An In-depth Technical Guide to the Solubility of Reactive Red 76

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Compound of Interest

Compound Name: *Reactive red 76*

Cat. No.: *B1174092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Reactive Red 76** (CAS Number: 12270-84-7). Due to the limited availability of specific quantitative solubility data for **Reactive Red 76** in publicly accessible literature, this document presents representative solubility data for similar reactive red dyes to provide a functional baseline for researchers. Furthermore, it details established experimental protocols for determining dye solubility, enabling researchers to ascertain precise values for their specific solvent systems and conditions.

Data Presentation: Solubility of Reactive Dyes

The solubility of reactive dyes is a critical parameter for their application in various industrial and research settings, influencing everything from the uniformity of dyeing processes to the formulation of inks and biological stains. Generally, for applications like printing and pad dyeing, a solubility of approximately 100 g/L is considered desirable.

The table below summarizes representative quantitative solubility data for reactive red dyes, which can be used as an estimation for **Reactive Red 76** in the absence of specific data. It is crucial to note that these values can be influenced by factors such as temperature, pH, and the presence of electrolytes.

Solvent System	Temperature	Reported Solubility (g/L)	Dye Class/Example
Water	20°C	~80	C.I. Reactive Red 218[1]
Water	Not Specified	≥ 150	A novel reactive red dye composition[1]
Water	Not Specified	200 - 300	Heterobireactive group dyes[2]
Water	Not Specified	~100	Monovinylsulfone group dyes[2]
Water	Not Specified	~400	Dyes with three reactive groups[2]

Experimental Protocols for Solubility Determination

Accurate determination of dye solubility is essential for reproducible experimental work and process optimization. The following are detailed methodologies for key experiments used to assess the solubility of reactive dyes like **Reactive Red 76**.

Filter Paper Spot Method

This method is a simple, rapid, and practical approach for estimating the solubility of a dye and is particularly suitable for initial screenings in a laboratory setting.

Principle: A series of dye solutions of increasing concentration are prepared. A small, fixed volume of each solution is spotted onto filter paper. The concentration at which insoluble dye particles become visible on the dried filter paper as distinct spots or a ring indicates that the solubility limit has been exceeded.

Apparatus and Reagents:

- **Reactive Red 76**
- Solvent of interest (e.g., deionized water, ethanol)

- Volumetric flasks
- Pipettes
- Beakers
- Stirring apparatus (e.g., magnetic stirrer and stir bars)
- Whatman No. 1 filter paper (or equivalent)
- Drying oven or a well-ventilated area

Procedure:

- Preparation of Stock Solution: Prepare a concentrated stock solution of **Reactive Red 76** in the chosen solvent. The concentration should be higher than the expected solubility.
- Serial Dilutions: From the stock solution, prepare a series of solutions with decreasing concentrations in volumetric flasks.
- Dissolution: Stir each solution at a constant temperature (e.g., 25°C) for a defined period (e.g., 1 hour) to ensure maximum dissolution.
- Spotting: Using a clean pipette, withdraw a small, consistent volume (e.g., 10 µL) from the supernatant of each solution and carefully spot it onto the center of a piece of filter paper.
- Drying: Allow the filter papers to dry completely at room temperature or in a drying oven at a temperature that will not degrade the dye.
- Observation: Examine the dried spots. The highest concentration that results in a uniform spot without any visible, undissolved dye particles or a colored ring is taken as the solubility.

Spectrophotometric Method

This method provides a more quantitative determination of solubility by measuring the concentration of the dissolved dye in a saturated solution using UV-Vis spectrophotometry.

Principle: A saturated solution of the dye is prepared, and the undissolved solids are removed by filtration or centrifugation. The concentration of the dye in the clear supernatant is then determined by measuring its absorbance at its wavelength of maximum absorbance (λ_{max}) and using a previously established calibration curve.

Apparatus and Reagents:

- **Reactive Red 76**
- Solvent of interest
- UV-Vis Spectrophotometer
- Cuvettes
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Volumetric flasks and pipettes
- Analytical balance

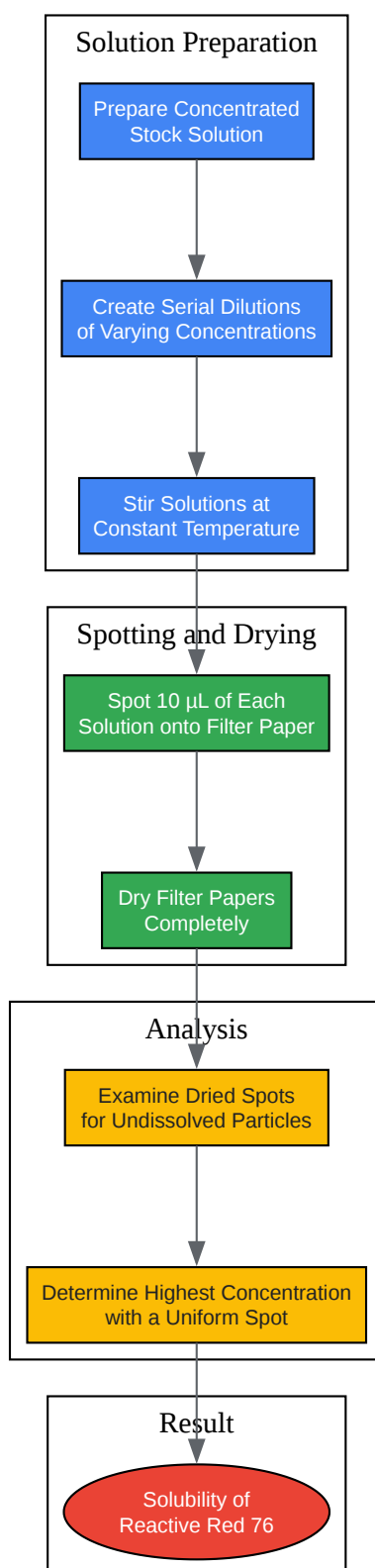
Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of **Reactive Red 76** to a known volume of the solvent in a flask.
- **Equilibration:** Seal the flask and agitate it (e.g., using a shaker bath) at a constant temperature for a prolonged period (e.g., 24 hours) to ensure that equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge the saturated solution at high speed or filter it through a fine-pore filter (e.g., 0.45 μm) to remove all undissolved dye particles.
- **Preparation of Calibration Curve:**
 - Prepare a series of standard solutions of **Reactive Red 76** of known concentrations.
 - Measure the absorbance of each standard solution at the λ_{max} of the dye.

- Plot a graph of absorbance versus concentration to create a calibration curve (Beer-Lambert plot).
- Measurement of Sample Absorbance:
 - Dilute the clear supernatant from the saturated solution to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying by the dilution factor. This value represents the solubility of the dye in the chosen solvent at that temperature.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the solubility of **Reactive Red 76** using the Filter Paper Spot Method.



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Caption: Workflow for the Filter Paper Spot Method for solubility determination.

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